

# Application Notes and Protocols: Rhesus Monkey Model for In Vivo Antistasin Efficacy

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For Researchers, Scientists, and Drug Development Professionals

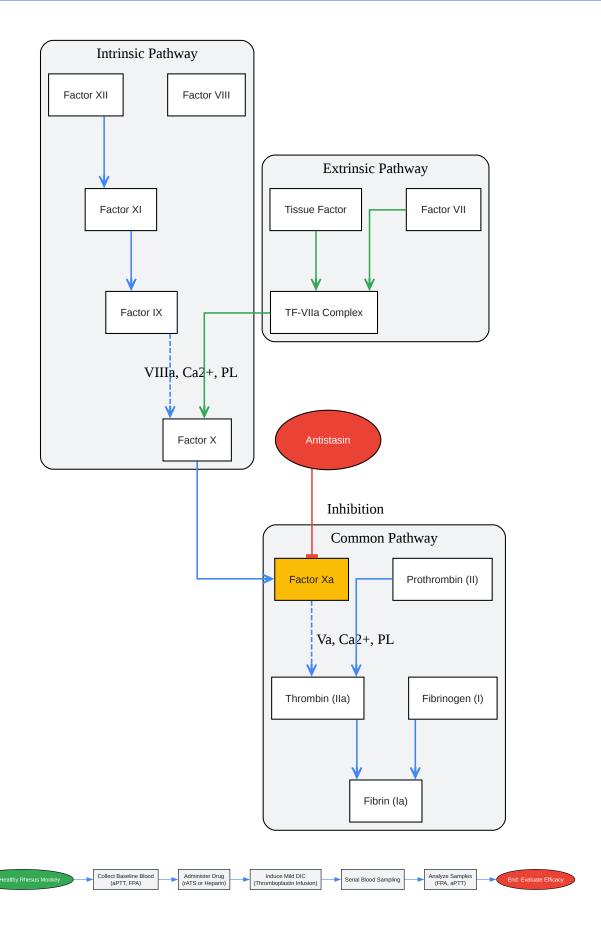
## Introduction

Antistasin, a potent and highly selective inhibitor of Factor Xa, has been evaluated for its antithrombotic efficacy in various preclinical models.[1][2] The rhesus monkey (Macaca mulatta) serves as a valuable non-human primate model for these in vivo studies due to the close physiological and genetic similarities of its coagulation system to that of humans.[3][4][5] [6] These application notes provide a comprehensive overview of the experimental protocols and data derived from studies evaluating the efficacy of recombinant antistasin (rATS) in a rhesus monkey model of disseminated intravascular coagulation (DIC). The provided methodologies and data are intended to guide researchers in the design and execution of similar preclinical evaluations of anticoagulants.

# Signaling Pathway of Antistasin in the Coagulation Cascade

**Antistasin** exerts its anticoagulant effect by directly inhibiting Factor Xa, a critical enzyme at the convergence of the intrinsic and extrinsic pathways of the coagulation cascade.[2][7][8] This inhibition prevents the conversion of prothrombin to thrombin, thereby blocking the final common pathway of clot formation.







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